

# Methyl 2-acetamido-5-bromobenzoate safety data sheet (SDS) information

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## Compound of Interest

Compound Name:	Methyl 2-acetamido-5-bromobenzoate
Cat. No.:	B144755

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## Technical Guide: Safety Data for Methyl 2-acetamido-5-bromobenzoate

This document provides a comprehensive overview of the safety data for **Methyl 2-acetamido-5-bromobenzoate** (CAS No. 138825-96-4), compiled from available Safety Data Sheets (SDS). It is intended to inform researchers and laboratory personnel on safe handling, storage, and emergency procedures.

## Chemical Identification

**Methyl 2-acetamido-5-bromobenzoate** is a chemical intermediate used primarily for research and development purposes.<sup>[1]</sup> Its identification details are summarized below.

Identifier	Value	Source
Chemical Name	Methyl 2-acetamido-5-bromobenzoate	<a href="#">[1]</a>
Synonym(s)	Methyl 2-(acetylamino)-5-bromobenzoate	
CAS Number	138825-96-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>10</sub> BrNO <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	272.10 g/mol	<a href="#">[2]</a>
Structure	InChI Key: CPARHIBNDSEJGR- UHFFFAOYSA-N	

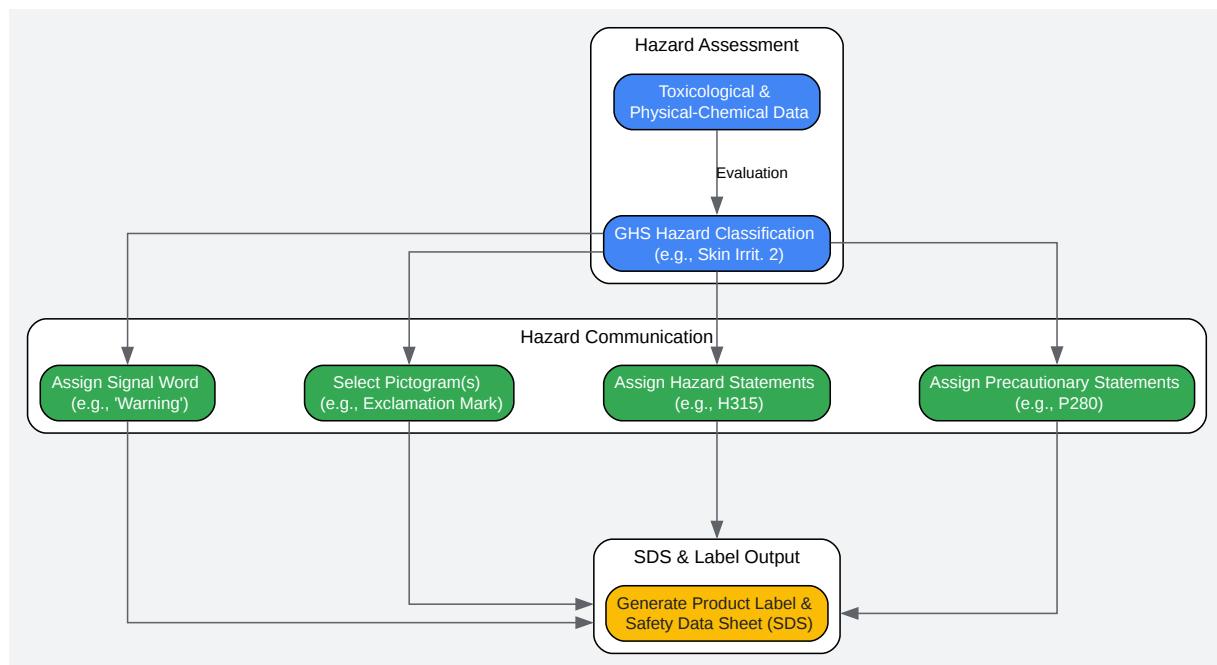
## Hazard Identification and Classification

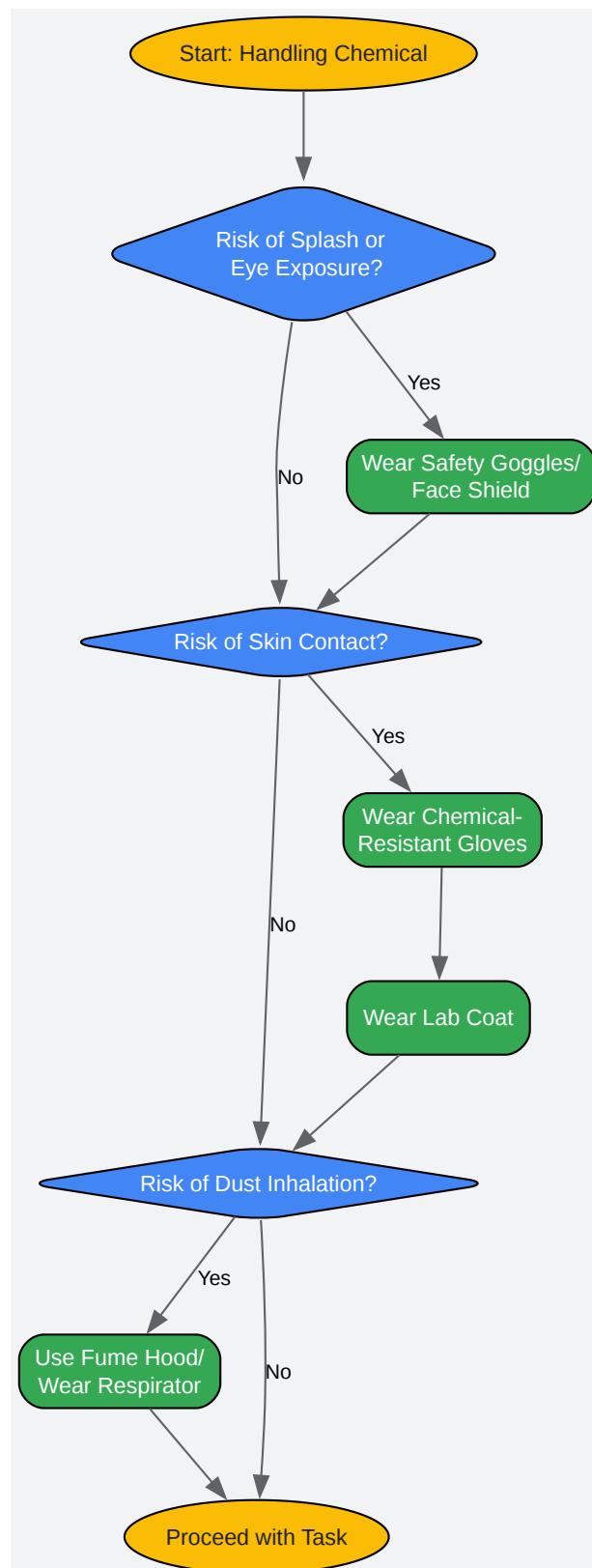
As of the latest review, specific GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazard classifications for **Methyl 2-acetamido-5-bromobenzoate** are not widely published in the provided search results. The toxicological properties have not been fully investigated.[\[3\]](#)[\[4\]](#) However, based on related chemical structures, it is prudent to handle this compound as a potential irritant and with general laboratory precautions.

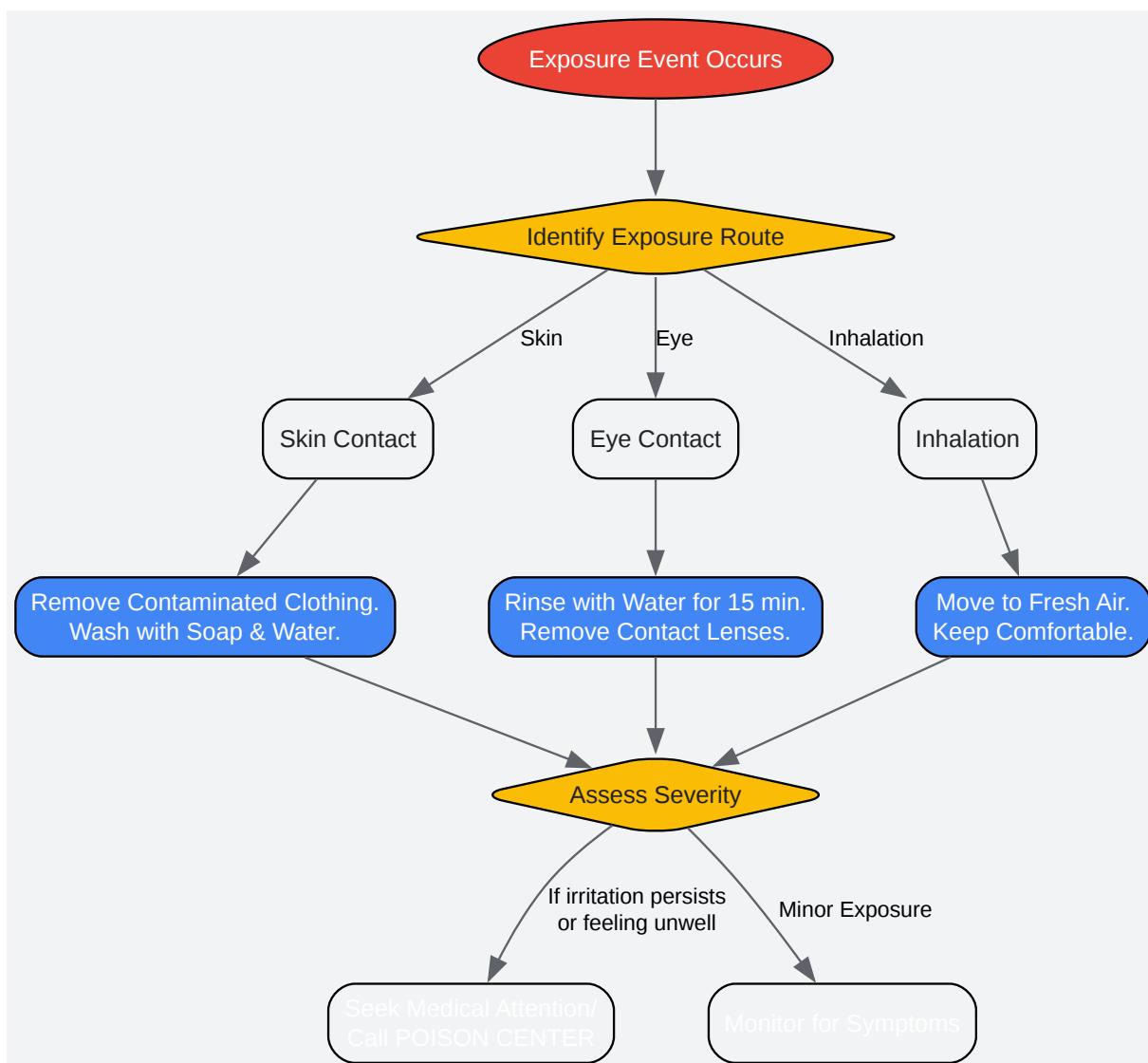
### General Prudent Practices:

- Eye Contact: May cause eye irritation. Avoid contact with eyes.[\[3\]](#)
- Skin Contact: May cause skin irritation. Avoid contact with skin.[\[3\]](#)
- Inhalation: Not an expected route of exposure under normal conditions, but inhalation of dust should be avoided.[\[3\]](#)
- Ingestion: May be harmful if swallowed.[\[3\]](#)

The following diagram illustrates the general GHS logic, which should be applied if and when specific hazard data becomes available.





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